

Application Notes and Protocols for A-908292 In Vivo Administration in Mice

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Compound of Interest

Compound Name: A-908292

Cat. No.: B516640

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These application notes provide a comprehensive overview of the in vivo dosing and administration of **A-908292**, a potent and selective acetyl-CoA carboxylase 2 (ACC2) inhibitor, in mouse models. The provided protocols are intended for researchers, scientists, and drug development professionals investigating fatty acid metabolism and related metabolic diseases.

Mechanism of Action

A-908292 selectively inhibits ACC2, an enzyme primarily located on the outer mitochondrial membrane. ACC2 catalyzes the conversion of acetyl-CoA to malonyl-CoA. Malonyl-CoA is a crucial molecule in the regulation of fatty acid metabolism, as it allosterically inhibits carnitine palmitoyltransferase 1 (CPT1), the enzyme responsible for the transport of long-chain fatty acids into the mitochondria for oxidation. By inhibiting ACC2, **A-908292** reduces malonyl-CoA levels, leading to the disinhibition of CPT1 and a subsequent increase in fatty acid oxidation. Furthermore, studies in rats suggest that **A-908292** stimulates the PPAR- α -dependent signaling pathway.^[1]

Quantitative Data Summary

The following tables summarize the reported in vivo dosing regimens for **A-908292** in various mouse models.

Table 1: **A-908292** Dosing in ob/ob Mice

Parameter	Value	Reference
Mouse Model	ob/ob	[1]
Dose	30 mg/kg	[1]
Route of Administration	Oral (p.o.)	[1]
Frequency	Twice a day	[1]
Duration	2 weeks	[1]
Observed Effects	Reduced serum glucose and triglyceride levels	[1]

Table 2: **A-908292** Dosing in ACC2 Knockout Mice

Parameter	Value	Reference
Mouse Model	ACC2 Knockout	[1]
Dose	15 mg/kg	[1]
Route of Administration	Oral (p.o.)	[1]
Frequency	Twice a day	[1]
Duration	4 days	[1]
Observed Effects	Markedly reduced plasma triglyceride levels	[1]

Experimental Protocols

This section provides detailed protocols for the preparation of the dosing solution and the in vivo administration of **A-908292** to mice via oral gavage.

Preparation of **A-908292** Dosing Solution (Corn Oil Vehicle)

This protocol describes the preparation of a 1.25 mg/mL **A-908292** solution in a corn oil vehicle.

Materials:

- **A-908292** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- Prepare a 12.5 mg/mL stock solution of **A-908292** in DMSO.
 - Weigh the required amount of **A-908292** powder.
 - Dissolve the powder in the appropriate volume of DMSO to achieve a final concentration of 12.5 mg/mL.
 - Vortex thoroughly until the powder is completely dissolved.
- Prepare the final dosing solution.
 - For every 1 mL of final dosing solution required, add 100 µL of the 12.5 mg/mL **A-908292** stock solution to 900 µL of corn oil.[\[1\]](#)
 - Vortex the mixture vigorously to ensure a uniform suspension.
 - Visually inspect the solution for any undissolved particles. If present, continue vortexing until a clear solution is obtained.

Note: For continuous dosing periods exceeding half a month, the stability of this formulation should be carefully considered.^[1]

In Vivo Administration via Oral Gavage

This protocol outlines the procedure for administering **A-908292** to mice using oral gavage.

Materials:

- Prepared **A-908292** dosing solution
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, 1.5 inches long, with a ball tip)
- 1 mL syringes
- Animal scale
- 70% ethanol for disinfection

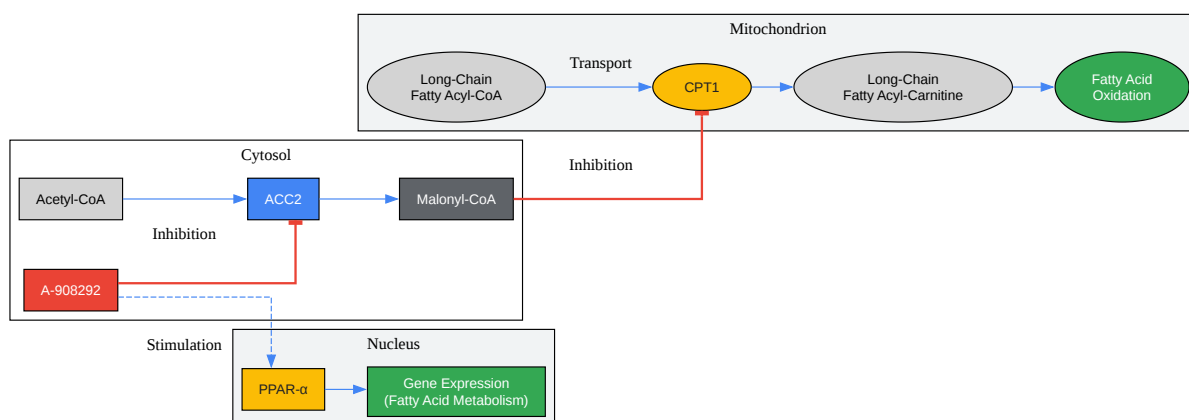
Procedure:

- Animal Preparation:
 - Acclimatize the mice to the facility and handling for at least one week prior to the experiment.
 - House the mice in a controlled environment with a standard light-dark cycle and ad libitum access to food and water, unless the experimental design requires specific dietary restrictions.
- Dose Calculation:
 - Weigh each mouse accurately before dosing.
 - Calculate the required volume of the **A-908292** dosing solution based on the mouse's body weight and the desired dose (e.g., 15 mg/kg or 30 mg/kg).
- Administration:

- Gently restrain the mouse.
- Attach the gavage needle to the syringe filled with the calculated dose of the **A-908292** solution.
- Carefully insert the gavage needle into the mouse's mouth, passing it over the tongue and down the esophagus into the stomach. Ensure the needle does not enter the trachea.
- Slowly administer the solution.
- Gently remove the gavage needle.
- Return the mouse to its cage and monitor for any immediate adverse reactions.
- Post-Administration Monitoring:
 - Monitor the animals regularly for changes in behavior, food and water intake, and body weight.
 - Follow the specific experimental timeline for sample collection and endpoint analysis.

Visualizations

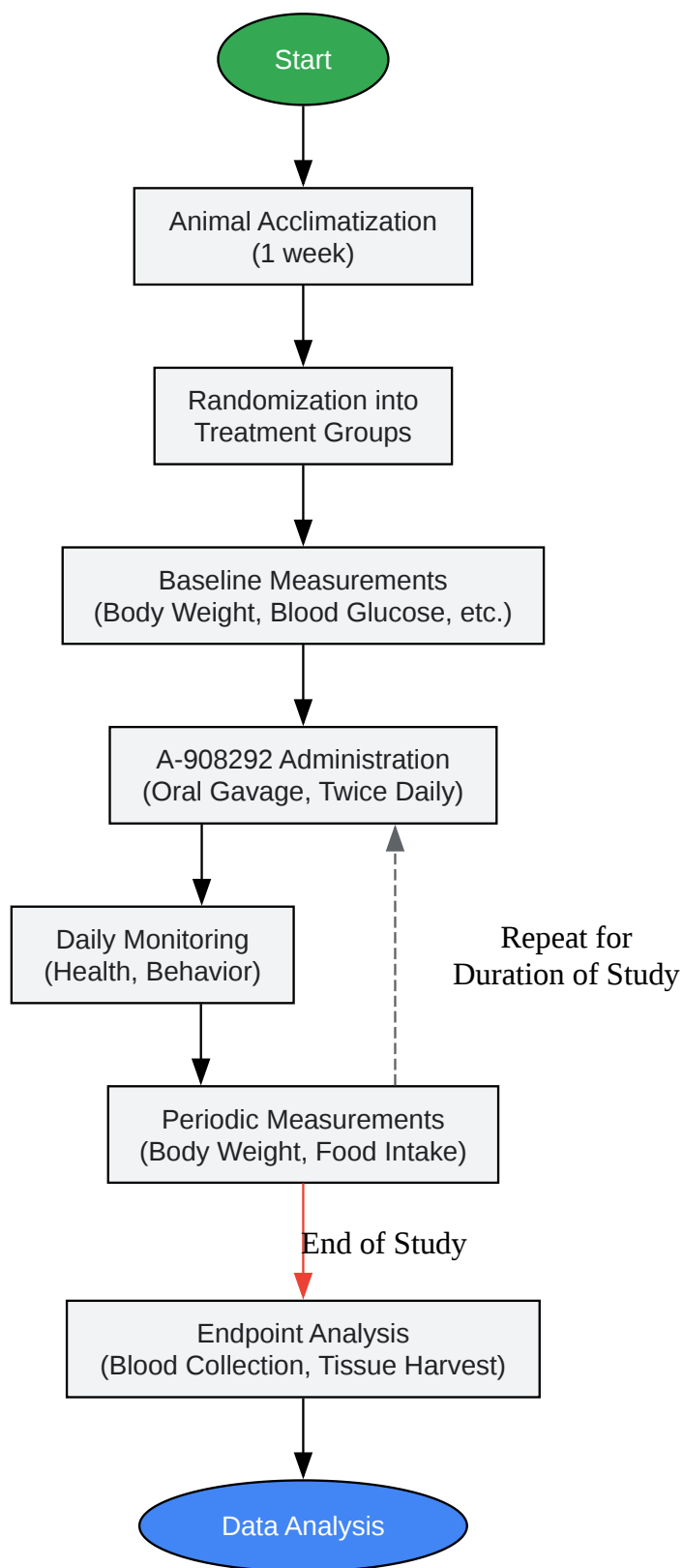
Signaling Pathway of A-908292



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Caption: Signaling pathway of **A-908292**.

Experimental Workflow for In Vivo Study



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References

- 1. medchemexpress.com [medchemexpress.com]
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